

Application Notes and Protocols for S 18986 Administration in Rodents

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Compound of Interest		
Compound Name:	S 18986	
Cat. No.:	B1680379	Get Quote

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the administration of **S 18986** in mice and rats. **S 18986** is a positive allosteric modulator of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) type glutamate receptors, demonstrating potential as a cognitive enhancer and neuroprotective agent.[1][2][3]

Data Presentation: Quantitative Summary

The following tables summarize the dosages and administration routes of **S 18986** used in various studies in mice and rats.

S 18986 Administration in Mice



Route of Administration	Dosage	Effects Observed	Reference
Intraperitoneal (i.p.)	0.1 mg/kg	Improved long- term/declarative and short-term/working memory in aged mice.	[4]
Intraperitoneal (i.p.)	3 and 10 mg/kg	Memory-enhancing effects.	[5]
Intraperitoneal (i.p.)	30 and 100 mg/kg	Slight decrease in locomotion, without affecting exploratory behavior or cognitive processes.	[5]

S 18986 Administration in Rats



Route of Administration	Dosage	Effects Observed	Reference
Intraperitoneal (i.p.)	3 and 10 mg/kg	Increased acetylcholine release in the hippocampus of aged rats.	[1]
Intraperitoneal (i.p.)	10 mg/kg	Increased acetylcholine release in the hippocampus of young rats.	[1]
Oral (p.o.)	0.1, 0.3, and 1.0 mg/kg (daily)	Dose-dependently reversed age-related deficits in a reinforcer devaluation task and oxidative stress markers in the prelimbic cortex and hippocampus.	[6]
Oral (p.o.)	Chronic administration	Increased locomotor activity and performance in a spatial memory task in aged rodents; retarded the decline of forebrain cholinergic and midbrain dopaminergic neurons.	[3]

Experimental Protocols

Detailed methodologies for key experiments involving the administration of **S 18986** are provided below.



Protocol 1: Intraperitoneal (i.p.) Administration in Mice for Cognitive Enhancement Studies

Objective: To assess the effects of **S 18986** on memory performance in aged mice.

Materials:

- S 18986
- Vehicle (e.g., sterile saline or 0.5% methylcellulose)
- Aged mice (e.g., C57BL/6, 18-22 months old)
- · Standard laboratory scale
- 1 ml syringes with 25-27 gauge needles
- Animal handling and restraint devices

Procedure:

- Drug Preparation:
 - On the day of the experiment, prepare a fresh solution of S 18986.
 - Dissolve S 18986 in the chosen vehicle to achieve the desired final concentration (e.g., for a 0.1 mg/kg dose in a 25g mouse, you would inject 0.1 ml of a 0.025 mg/ml solution).
 - Ensure the solution is homogenous. Sonication may be used if necessary to aid dissolution.
 - Prepare a vehicle-only solution to be used as a control.
- Animal Handling and Dosing:
 - Weigh each mouse accurately to calculate the precise volume of the drug solution to be administered.



- Gently restrain the mouse, exposing the lower abdominal quadrants.
- Lift the mouse by the scruff of the neck to immobilize it and turn it to a supine position, tilting the head downwards.
- Insert the needle at a 15-20 degree angle into the lower right or left abdominal quadrant, avoiding the midline to prevent damage to the bladder or cecum.
- Inject the calculated volume of the **S 18986** solution or vehicle.
- Withdraw the needle and return the mouse to its home cage.
- · Behavioral Testing:
 - Administer S 18986 at a consistent time before behavioral testing (e.g., 30 minutes).
 - Conduct cognitive assessments such as the radial maze to evaluate long-term/declarative and short-term/working memory.[4]

Protocol 2: Chronic Oral (p.o.) Administration in Rats for Neuroprotection Studies

Objective: To evaluate the long-term neuroprotective effects of **S 18986** in aged rats.

Materials:

- S 18986
- Vehicle (e.g., distilled water, 0.5% methylcellulose)
- Aged rats (e.g., Sprague-Dawley, 14-18 months old)[3]
- Oral gavage needles (flexible or rigid, appropriate size for rats)
- Syringes
- Animal scale

Procedure:

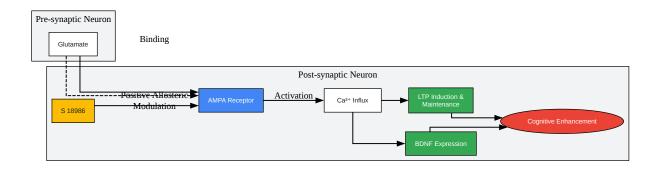


• Drug Preparation:

- Prepare a suspension of S 18986 in the chosen vehicle at the desired concentrations (e.g., 0.1, 0.3, 1.0 mg/kg).[6]
- Ensure the suspension is uniform before each administration.
- Animal Handling and Dosing:
 - Weigh each rat regularly (e.g., weekly) to adjust the dosing volume.
 - Gently restrain the rat.
 - Measure the distance from the tip of the rat's nose to the last rib to estimate the length of the esophagus and prevent accidental entry into the trachea. Mark this length on the gavage needle.
 - Insert the gavage needle into the diastema (the gap between the incisors and molars) and gently advance it along the roof of the mouth and down the esophagus to the pre-marked length.
 - Administer the calculated volume of the **S 18986** suspension or vehicle.
 - Slowly withdraw the gavage needle.
 - Return the rat to its home cage and monitor for any signs of distress.
- Long-term Study Design:
 - Administer S 18986 or vehicle daily for the duration of the study (e.g., 4 months).[3][6]
 - At the conclusion of the treatment period, conduct behavioral tests (e.g., spatial memory tasks) and/or post-mortem tissue analysis to assess neuroprotective effects.[3]

Visualizations Signaling Pathway of S 18986



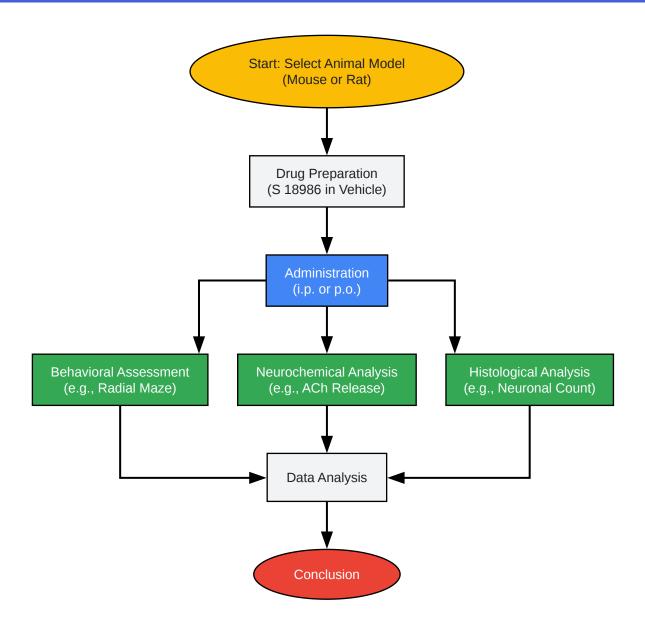


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Caption: S 18986 enhances AMPA receptor function, leading to increased BDNF and LTP.

Experimental Workflow for S 18986 Administration



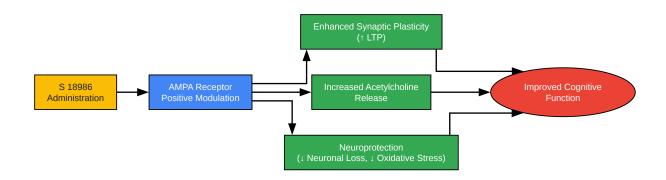


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Caption: Workflow for administering S 18986 and subsequent analysis.

Logical Relationship of S 18986's Effects





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Caption: **S 18986**'s modulation of AMPA receptors leads to multiple beneficial effects.

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